

# Personal protective equipment for handling NADPH tetrasodium salt

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## Compound of Interest

Compound Name: NADPH tetrasodium salt

Cat. No.: B15570268

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## Safe Handling and Disposal of NADPH Tetrasodium Salt

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling NADPH (Nicotinamide Adenine Dinucleotide Phosphate, Reduced) tetrasodium salt. The following procedural guidance outlines the necessary personal protective equipment (PPE), operational plans for handling and use, and compliant disposal methods to ensure laboratory safety and experimental integrity.

## Hazard Identification and Personal Protective Equipment (PPE)

**NADPH tetrasodium salt** is an off-white to light yellow powder.[1] While some safety data sheets (SDS) indicate that the substance does not meet the criteria for hazard classification[2][3], others advise caution, stating it may cause eye, skin, and respiratory tract irritation and may be harmful if swallowed or inhaled.[1][4][5] The toxicological properties have not been fully investigated.[1][5] It is also known to be sensitive to light.[1][5][6]

Given the potential for irritation, the following personal protective equipment is mandatory when handling **NADPH tetrasodium salt**:

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles with side shields conforming to OSHA's 29 CFR 1910.133 or European Standard

EN166.[2][5][7][8]

- Skin Protection:
  - Gloves: Wear suitable chemical-resistant gloves tested according to EN 374.[2] Inspect gloves before use.[6]
  - Lab Coat: A lab coat or other protective clothing is required to prevent skin exposure.[5][7]
- Respiratory Protection: In situations where dust may be generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5] Ensure adequate ventilation, such as working in a chemical fume hood, to control dust.[2][7]

## Quantitative Data Summary

The following table summarizes key quantitative data for **NADPH tetrasodium salt** for easy reference in experimental planning.

Parameter	Value	Source(s)
Molecular Weight	833.35 g/mol	[9]
Appearance	Off-white to light yellow powder	[1][5]
Solubility in Water	35 mg/mL to 100 mg/mL	[9][10]
Recommended Storage (Solid)	-20°C, protected from light and moisture	[5][6][9]
Recommended Storage (Stock Solution)	-20°C (short-term) to -80°C (long-term)	[9]
Optimal pH for Stability	Slightly alkaline (pH 8)	[9]

## Operational Plan: From Receipt to Use

Follow these step-by-step procedures for the safe handling and preparation of **NADPH tetrasodium salt** solutions.

## Receiving and Storage

- Upon receipt, inspect the container for any damage.
- Store the sealed container in a freezer at -20°C.[6][9]
- The storage area should be dry and protected from direct sunlight, as the compound is light-sensitive.[1][5][6]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[5][8]

## Preparation of Stock Solution (10 mM Example)

This protocol outlines the preparation of a 10 mM stock solution, a common concentration for various biochemical assays.[9]

Materials:

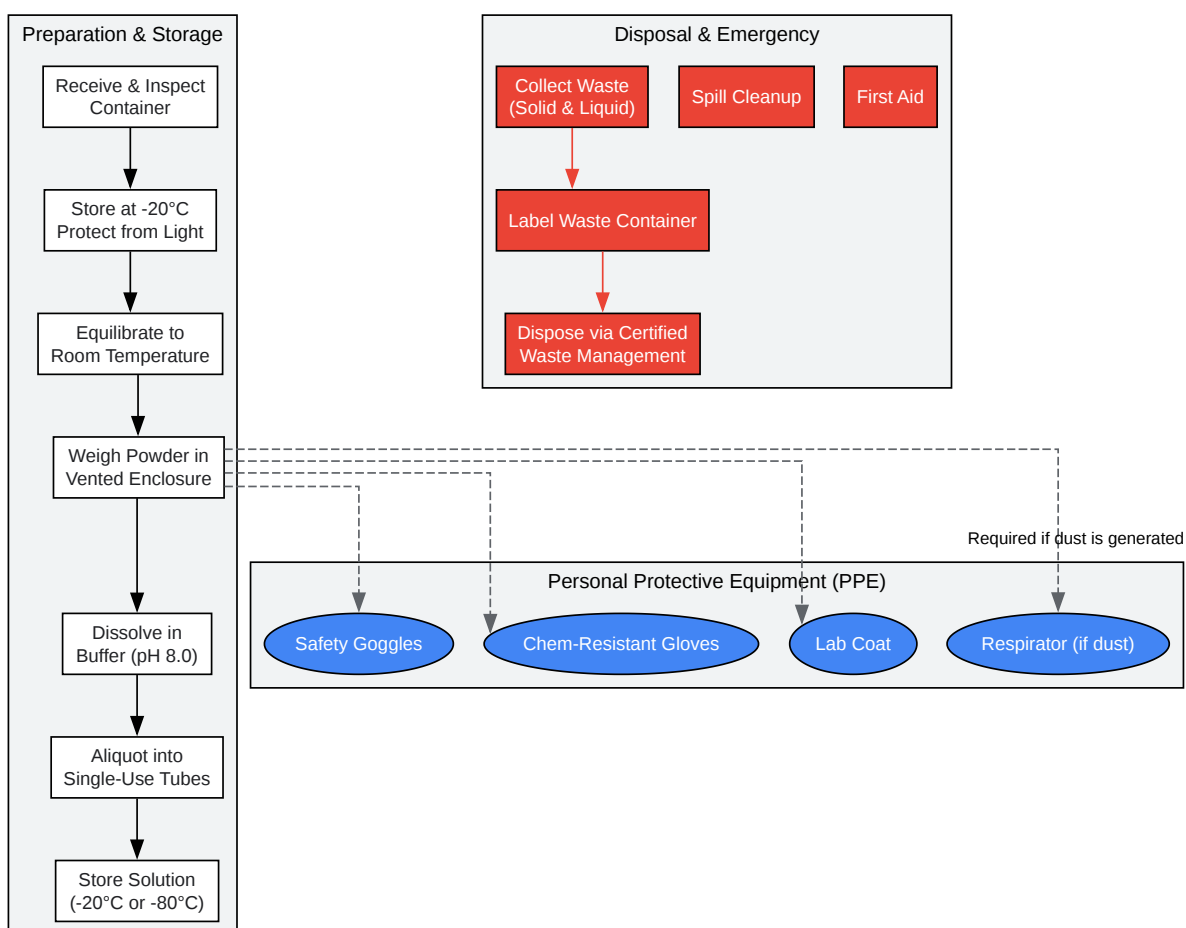
- **NADPH Tetrasodium Salt** powder
- 10 mM Tris-HCl buffer, pH 8.0
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile pipette tips
- Vortex mixer
- Analytical balance

Procedure:

- **Equilibration:** Before opening, allow the vial of **NADPH tetrasodium salt** powder to equilibrate to room temperature to prevent moisture condensation.[9]
- **Weighing:** In a chemical fume hood or ventilated enclosure to control dust, accurately weigh the required amount of the powder. To prepare 1 mL of a 10 mM stock solution, weigh 8.33 mg of **NADPH tetrasodium salt**.[9]

- **Dissolution:** Transfer the weighed powder to a sterile microcentrifuge tube. Add the appropriate volume of 10 mM Tris-HCl buffer (pH 8.0) to achieve the final 10 mM concentration (e.g., 1 mL of buffer for 8.33 mg of powder).[9]
- **Mixing:** Gently vortex the tube until the powder is completely dissolved.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term use (up to two months) or at -80°C for long-term storage.[9][11]

## Safe Handling Workflow Diagram



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Caption: Workflow for the safe handling of **NADPH tetrasodium salt**.

## Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

### First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)[\[5\]](#)
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical aid if irritation develops or persists.[\[1\]](#)[\[5\]](#)
- Inhalation: Remove the individual from exposure to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of water. Seek medical attention.[\[4\]](#)[\[5\]](#)

### Spill Response

- Minor Spill: For small amounts of powder, avoid generating dust.[\[5\]](#) Wear full PPE, including respiratory protection. Vacuum or carefully sweep up the material and place it into a suitable, labeled container for disposal.[\[5\]](#)
- Major Spill: Evacuate the area and prevent entry. Notify your institution's environmental health and safety department immediately.[\[12\]](#)

### Disposal Plan

All waste containing **NADPH tetrasodium salt** must be handled as chemical waste.

- Waste Collection:
  - Solid Waste: Collect unused powder, contaminated weighing paper, and other contaminated disposable lab supplies (e.g., pipette tips, tubes) in a clearly labeled, sealed container.

- Liquid Waste: Collect unused solutions or reaction mixtures containing **NADPH tetrasodium salt** in a separate, compatible, and clearly labeled waste container. Do not empty into drains.[5][8]
- Labeling: Label waste containers clearly as "Hazardous Waste" and list the chemical contents, including "**NADPH tetrasodium salt**."
- Storage of Waste: Store waste containers in a designated satellite accumulation area, ensuring they are sealed and protected from incompatible materials.
- Final Disposal: Dispose of the waste through your institution's licensed hazardous waste management service. All disposal activities must be in accordance with federal, state, and local regulations.[5] Contaminated packaging should also be disposed of as unused product.

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